

An In-depth Technical Guide to Methyl 3-ethynyl-4-fluorobenzoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Methyl 3-ethynyl-4-fluorobenzoate

CAS No.: 1263286-05-0

Cat. No.: B1420818

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: A Versatile Building Block in Modern Medicinal Chemistry

Methyl 3-ethynyl-4-fluorobenzoate (CAS Number: 1263286-05-0) is a strategically functionalized aromatic compound that has emerged as a valuable intermediate in the synthesis of complex organic molecules, particularly within the realm of drug discovery.^[1] Its structure, featuring a methyl ester, a fluorine atom, and an ethynyl group, provides a unique combination of reactive handles and modulating physicochemical properties, making it an attractive scaffold for the development of novel therapeutic agents.

The presence of the terminal alkyne offers a gateway to a multitude of chemical transformations, most notably the palladium-catalyzed Sonogashira cross-coupling reaction, which allows for the facile formation of carbon-carbon bonds.^{[1][2]} This versatility is crucial for constructing the carbon skeletons of intricate drug candidates. Furthermore, the fluorine atom, a common bioisostere in medicinal chemistry, can significantly influence a molecule's metabolic stability, membrane permeability, and binding affinity to its biological target by altering its

electronic properties.[1] This guide provides a comprehensive overview of the synthesis, characterization, reactivity, and applications of **Methyl 3-ethynyl-4-fluorobenzoate**, with a focus on its utility in the design and development of innovative pharmaceuticals.

Physicochemical Properties

While extensive experimental data for **Methyl 3-ethynyl-4-fluorobenzoate** is not widely published, its key physicochemical properties can be predicted or are available from chemical suppliers.

Property	Value	Source
CAS Number	1263286-05-0	[3]
Molecular Formula	C ₁₀ H ₇ FO ₂	[3]
Molecular Weight	178.16 g/mol	[3]
Appearance	Expected to be a solid or oil	-
Solubility	Expected to be soluble in common organic solvents like dichloromethane, ethyl acetate, and THF	-

Synthesis of Methyl 3-ethynyl-4-fluorobenzoate: A Two-Step Approach

The synthesis of **Methyl 3-ethynyl-4-fluorobenzoate** is most effectively achieved through a two-step sequence involving a Sonogashira coupling followed by a deprotection step. The starting material for this synthesis is Methyl 3-bromo-4-fluorobenzoate.

Step 1: Sonogashira Coupling of Methyl 3-bromo-4-fluorobenzoate with Trimethylsilylacetylene

The initial step involves the palladium- and copper-catalyzed cross-coupling of Methyl 3-bromo-4-fluorobenzoate with trimethylsilylacetylene (TMSA).[2][4] The trimethylsilyl group serves as a

protecting group for the terminal alkyne, preventing self-coupling and other unwanted side reactions.^[2]

Reaction Scheme:

Caption: Sonogashira coupling of Methyl 3-bromo-4-fluorobenzoate.

- To a dried Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), add Methyl 3-bromo-4-fluorobenzoate (1.0 eq), bis(triphenylphosphine)palladium(II) dichloride ($\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$) (0.02 eq), and copper(I) iodide (CuI) (0.04 eq).
- Add anhydrous, degassed solvent such as tetrahydrofuran (THF) or N,N-dimethylformamide (DMF).
- To the stirred mixture, add a degassed amine base, typically triethylamine (Et_3N) or diisopropylethylamine (DIPEA) (2.0-3.0 eq).
- Add trimethylsilylacetylene (1.2-1.5 eq) dropwise to the reaction mixture.
- Heat the reaction mixture to a temperature between 50-80 °C and monitor the progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Upon completion, cool the reaction to room temperature and filter off the ammonium salts.
- Concentrate the filtrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford Methyl 3-((trimethylsilyl)ethynyl)-4-fluorobenzoate.

Step 2: Deprotection of the Trimethylsilyl (TMS) Group

The final step is the removal of the TMS protecting group to yield the terminal alkyne. This is typically achieved under mild basic conditions to avoid saponification of the methyl ester.^[5]

Reaction Scheme:

Caption: Deprotection of the TMS group.

- Dissolve the purified Methyl 3-((trimethylsilyl)ethynyl)-4-fluorobenzoate in a solvent such as methanol or a mixture of THF and water.
- Add a mild base such as potassium carbonate (K_2CO_3) (1.1-2.0 eq) or a fluoride source like tetrabutylammonium fluoride (TBAF) (1.1 eq).
- Stir the reaction mixture at room temperature and monitor its progress by TLC.
- Once the reaction is complete, neutralize the mixture with a dilute acid (e.g., 1M HCl) if a base was used.
- Extract the product with an organic solvent such as ethyl acetate.
- Wash the combined organic layers with water and brine, then dry over anhydrous sodium sulfate.
- Concentrate the solvent under reduced pressure to yield the final product, **Methyl 3-ethynyl-4-fluorobenzoate**, which can be further purified by column chromatography if necessary.

Characterization and Spectroscopic Data

The structure of **Methyl 3-ethynyl-4-fluorobenzoate** can be confirmed using standard spectroscopic techniques. Although a specific published spectrum for this compound is not readily available, the expected data can be inferred from the analysis of similar structures.^{[6][7][8][9][10][11]}

Expected 1H NMR (Proton Nuclear Magnetic Resonance) Data (in $CDCl_3$, 400 MHz):

- δ 7.95-8.10 (m, 2H): Aromatic protons ortho and para to the fluorine atom.
- δ 7.10-7.25 (t, 1H): Aromatic proton meta to the fluorine atom.
- δ 3.90 (s, 3H): Methyl protons of the ester group.
- δ 3.30 (s, 1H): Acetylenic proton.

Expected ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance) Data (in CDCl_3 , 100 MHz):

- δ 165.0: Carbonyl carbon of the ester.
- δ 162.5 (d, $J \approx 250$ Hz): Carbon attached to fluorine.
- δ 134.0, 131.5, 116.0 (d, $J \approx 20$ Hz), 125.0: Aromatic carbons.
- δ 82.0, 80.0: Acetylenic carbons.
- δ 52.5: Methyl carbon of the ester.

Expected Mass Spectrometry Data:

- ESI-MS: $m/z = 179.05$ $[\text{M}+\text{H}]^+$, 201.03 $[\text{M}+\text{Na}]^+$.

Reactivity and Synthetic Utility

The synthetic utility of **Methyl 3-ethynyl-4-fluorobenzoate** stems from the reactivity of its ethynyl and ester functionalities.

Reactions of the Ethynyl Group:

- Sonogashira Coupling: The terminal alkyne can readily participate in further Sonogashira coupling reactions with a variety of aryl or vinyl halides, allowing for the extension of the molecular framework.[\[12\]](#)
- Click Chemistry: The ethynyl group is a key component in copper-catalyzed azide-alkyne cycloaddition (CuAAC) "click" chemistry, enabling the efficient formation of triazole rings, a common motif in pharmaceuticals.[\[1\]](#)
- Other Alkyne Reactions: It can undergo various other reactions characteristic of terminal alkynes, such as hydroamination, hydroarylation, and cyclization reactions.

Reactions of the Ester Group:

- Hydrolysis: The methyl ester can be hydrolyzed to the corresponding carboxylic acid under basic or acidic conditions.

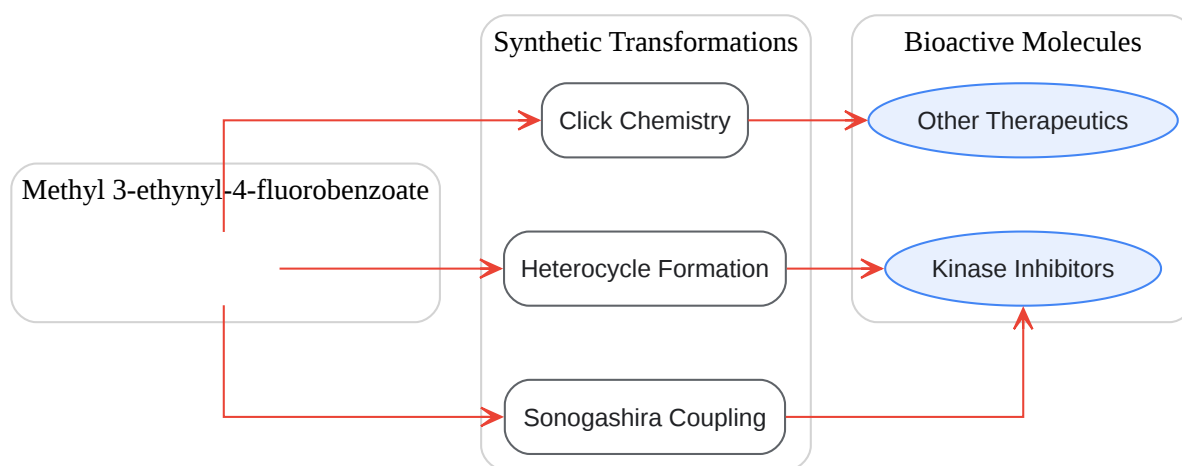
- Amidation: The ester can be converted to an amide by reaction with an amine, often facilitated by heating or the use of a catalyst.

Applications in Drug Discovery and Development

Methyl 3-ethynyl-4-fluorobenzoate is a valuable building block for the synthesis of biologically active compounds, particularly in the field of oncology.[13] The strategic placement of the fluorine and ethynyl groups makes it a suitable precursor for the development of kinase inhibitors.

Role as a Kinase Inhibitor Scaffold:

Many kinase inhibitors feature a heterocyclic core that interacts with the ATP-binding site of the enzyme. The ethynyl group of **Methyl 3-ethynyl-4-fluorobenzoate** can be utilized to construct such heterocyclic systems. For example, it can be a precursor for the synthesis of quinolines, pyrazoles, or other nitrogen-containing heterocycles that are known to be effective kinase inhibitor scaffolds. The 4-fluoro-3-substituted phenyl motif is present in a number of known kinase inhibitors, where the fluorine atom can enhance binding affinity and improve pharmacokinetic properties.



[Click to download full resolution via product page](#)

Caption: Synthetic pathways from **Methyl 3-ethynyl-4-fluorobenzoate** to bioactive molecules.

While specific drugs containing the intact **Methyl 3-ethynyl-4-fluorobenzoate** moiety are not prominently documented in the public domain, numerous patents and research articles describe the use of structurally similar 3-ethynyl-4-fluoroaniline and other related building blocks in the synthesis of inhibitors for various kinases, including but not limited to:

- Epidermal Growth Factor Receptor (EGFR) Kinase
- Src Kinase
- Mitogen-Activated Protein Kinase (MAPK) Kinase (MEK)

The development of targeted therapies, such as kinase inhibitors, is a cornerstone of modern cancer treatment, and versatile intermediates like **Methyl 3-ethynyl-4-fluorobenzoate** are crucial for the rapid and efficient exploration of new chemical entities in this area.^[13]

Conclusion

Methyl 3-ethynyl-4-fluorobenzoate is a highly functionalized and versatile building block with significant potential in organic synthesis and medicinal chemistry. Its synthesis via a Sonogashira coupling and subsequent deprotection is a reliable and scalable route. The presence of both a reactive ethynyl group and a property-modulating fluorine atom makes it an ideal starting material for the construction of complex molecular architectures, particularly in the pursuit of novel kinase inhibitors for targeted cancer therapy. As the demand for sophisticated and effective therapeutic agents continues to grow, the importance of such strategically designed intermediates in the drug discovery and development pipeline is set to increase.

References

- Supporting information. The Royal Society of Chemistry. (n.d.). Retrieved from [\[Link\]](#)
- Exploring Methyl 3-Fluorobenzoate: Properties, Applications, and Suppliers. (n.d.). Retrieved from [\[Link\]](#)
- 4. The Royal Society of Chemistry. (n.d.). Retrieved from [\[Link\]](#)
- Sonogashira coupling. Wikipedia. (2023, December 27). Retrieved from [\[Link\]](#)

- Table 1 Optimization of the Sonogashira coupling of 4-bromo-3-... ResearchGate. (n.d.). Retrieved from [\[Link\]](#)
- Synthesis and characterization of new derivatives of 4-fluoro benzoic acid as bioactive compound. Global Scientific Journal. (n.d.). Retrieved from [\[Link\]](#)
- Sonogashira Coupling. Organic Chemistry Portal. (n.d.). Retrieved from [\[Link\]](#)
- Room-Temperature, Copper-Free Sonogashira Reactions Facilitated by Air-Stable, Monoligated Precatalyst [DTBNpP] Pd(crotyl)Cl. National Institutes of Health. (n.d.). Retrieved from [\[Link\]](#)
- Methyl 4-fluorobenzoate. NIST WebBook. (n.d.). Retrieved from [\[Link\]](#)
- Methyl 3-bromo-4-fluorobenzoate | C₈H₆BrFO₂ | CID 7018022. PubChem. (n.d.). Retrieved from [\[Link\]](#)
- Methyl 4-ethynylbenzoate: A Versatile Intermediate for Pharmaceutical and Organic Synthesis. NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). Retrieved from [\[Link\]](#)
- Chemical synthesis method of 4-fluoro-2-methylbenzoic acid. Google Patents. (n.d.).
- Expert Insights: The Synthesis and Application of Methyl 3-Amino-2-Fluorobenzoate in Drug Development. NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). Retrieved from [\[Link\]](#)
- Benzoic acid, 4-amino-3-methyl-, ethyl ester. Organic Syntheses Procedure. (n.d.). Retrieved from [\[Link\]](#)
- Methyl 3-methyl-4-nitrobenzoate | C₉H₉NO₄ | CID 260927. PubChem. (n.d.). Retrieved from [\[Link\]](#)
- 13.11: Characteristics of ¹³C NMR Spectroscopy. Chemistry LibreTexts. (2024, October 4). Retrieved from [\[Link\]](#)
- Methyl 3-ethynyl-4-methylbenzoate | C₁₁H₁₀O₂ | CID 53403239. PubChem. (n.d.). Retrieved from [\[Link\]](#)
- Benzoic acid, 4-fluoro-, ethyl ester. NIST WebBook. (n.d.). Retrieved from [\[Link\]](#)

- KEGG PATHWAY Database. (2025, December 17). Retrieved from [[Link](#)]
- Strategies on biosynthesis and production of bioactive compounds in medicinal plants. National Institutes of Health. (n.d.). Retrieved from [[Link](#)]
- New 4-(Morpholin-4-Yl)-3-Nitrobenzhydrazide Based Scaffold: Synthesis, Structural Insights, and Biological Evaluation. MDPI. (n.d.). Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. benchchem.com [benchchem.com]
- 2. Sonogashira coupling - Wikipedia [en.wikipedia.org]
- 3. biosynth.com [biosynth.com]
- 4. researchgate.net [researchgate.net]
- 5. nbino.com [nbino.com]
- 6. rsc.org [rsc.org]
- 7. rsc.org [rsc.org]
- 8. 4-Fluorobenzoic acid(456-22-4) ¹³C NMR [m.chemicalbook.com]
- 9. Methyl 4-fluorobenzoate [webbook.nist.gov]
- 10. Methyl 4-fluorobenzoate(403-33-8) ¹H NMR spectrum [chemicalbook.com]
- 11. Methyl benzoate (93-58-3) ¹³C NMR [m.chemicalbook.com]
- 12. Sonogashira Coupling [organic-chemistry.org]
- 13. nbino.com [nbino.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 3-ethynyl-4-fluorobenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1420818/docs#an-in-depth-technical-guide-to-methyl-3-ethynyl-4-fluorobenzoate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)